Application Notes and Protocols for GSK369796 Dihydrochloride Stock Solutions

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Compound of Interest

Compound Name:	*GSK369796 Dihydrochloride*
CAS No.:	*1010411-21-8*
Cat. No.:	*B607840*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the preparation, storage, and handling of stock solutions of **GSK369796 Dihydrochloride**, a potent antimalarial agent and hERG potassium ion channel inhibitor.

Chemical and Physical Properties

GSK369796 Dihydrochloride, also known as N-tert-butylisoquine, is a synthetic 4-aminoquinoline derivative.[1] Accurate preparation of stock solutions requires precise knowledge of its chemical and physical properties, summarized in the table below.

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Property	Value	Reference(s)
Molecular Formula	$C_{20}H_{24}Cl_3N_3O$	[2][3]
Molecular Weight	428.78 g/mol	[3][4]
Appearance	Solid powder	[5]
Purity	>98% (lot-dependent)	[5]
Solubility (DMSO)	≥ 86 mg/mL (≥ 200.56 mM)	[6]
Solubility (Water)	≥ 40 mg/mL (with potential limitations)	[6][7]
Storage (Solid)	Short-term (days to weeks): 0-4°C; Long-term (months to years): -20°C. Keep dry and dark.	[5]
Stock Solution Storage	In DMSO: 1 year at -80°C, 1 month at -20°C. In Water: Not recommended for storage more than one day.	[4][6]

Experimental Protocols

2.1. Preparation of a 10 mM DMSO Stock Solution

This protocol outlines the preparation of a 10 mM stock solution of **GSK369796 Dihydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials:

- **GSK369796 Dihydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance

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- Calibrated micropipettes
- Vortex mixer
- (Optional) Sonicator water bath

Procedure:

- Equilibrate: Allow the vial of **GSK369796 Dihydrochloride** to come to room temperature before opening to prevent condensation.
- Weighing: Tare the sterile vial on the analytical balance. Carefully weigh the desired amount of **GSK369796 Dihydrochloride** powder into the vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.288 mg of the compound (Molecular Weight = 428.78 g/mol).
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the vial. For the example above, add 1 mL of DMSO.
- Dissolution: Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. If necessary, gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution.[3] Visually inspect the solution to ensure no particulates are present.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).[6]

2.2. Preparation of an Aqueous Stock Solution (for immediate use)

Due to the limited stability of **GSK369796 Dihydrochloride** in aqueous solutions, it is recommended to prepare these solutions fresh for each experiment and not to store them for more than one day.[4]

Materials:

- **GSK369796 Dihydrochloride** powder
- Sterile, deionized, or distilled water

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- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- 0.22 µm sterile syringe filter

Procedure:

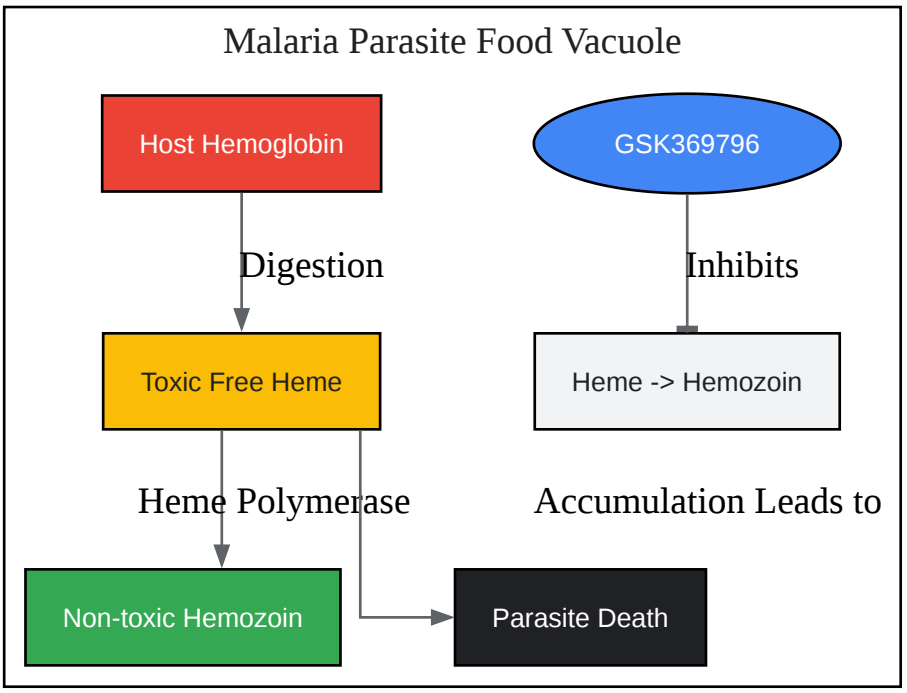
- Equilibrate and Weigh: Follow steps 1 and 2 from the DMSO protocol to weigh the desired amount of the compound.
- Solvent Addition: Add the calculated volume of sterile water to the vial.
- Dissolution: Cap the vial and vortex thoroughly. As with DMSO, gentle warming or sonication may be required to achieve complete dissolution.
- Sterilization: For cell-based assays, it is crucial to sterilize the aqueous solution. Pass the solution through a 0.22 µm sterile syringe filter into a new sterile tube.[3]
- Use: Use the freshly prepared aqueous solution immediately. Discard any unused portion.

Signaling Pathways and Mechanism of Action

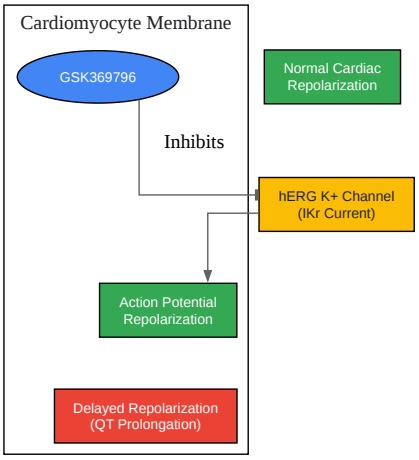
3.1. Antimalarial Mechanism of Action

GSK369796 is a 4-aminoquinoline antimalarial compound. Its mechanism of action is believed to be similar to that of chloroquine.[2] The parasite, during its intraerythrocytic stage, digests host hemoglobin in its acidic food vacuole, releasing toxic free heme. The parasite normally detoxifies this heme by polymerizing it into hemozoin. GSK369796 is thought to accumulate in the food vacuole and inhibit this heme polymerization process, leading to a buildup of toxic heme and subsequent parasite death.[1][2]

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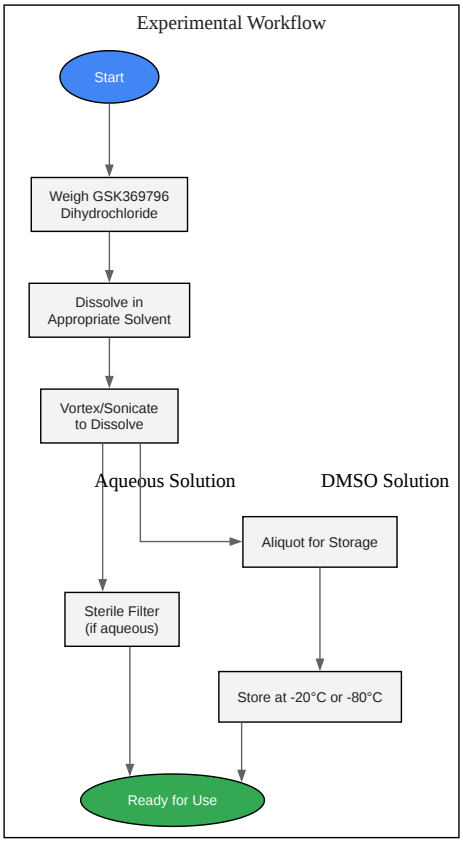


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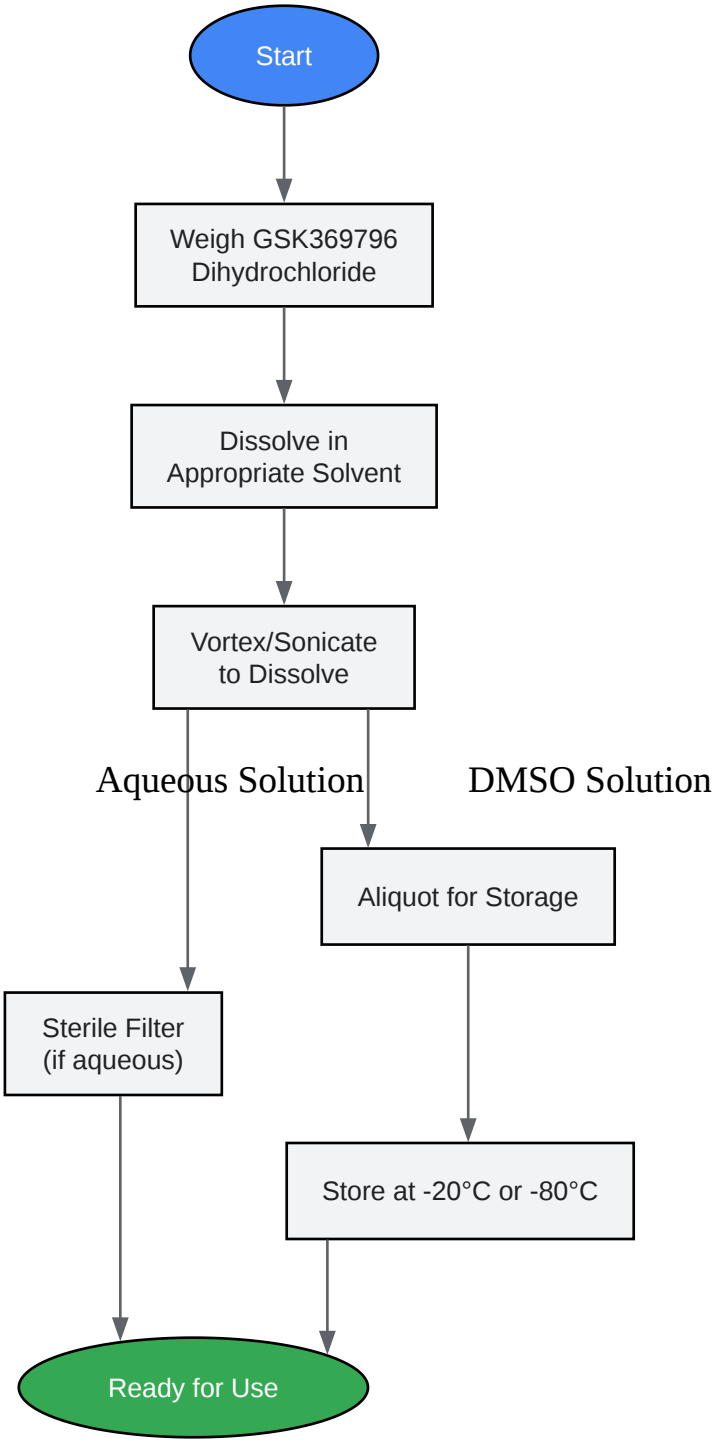


Normal Cardiac Repolarization

Delayed Cardiac Repolarization



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